

# An In-depth Technical Guide to the Physicochemical Properties of Butylated Hydroxytoluene (BHT)

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## Compound of Interest

Compound Name: BHT-B

Cat. No.: B1578009

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Disclaimer: The compound "**BHT-B**" is not a recognized standard chemical name. This guide assumes the query refers to Butylated Hydroxytoluene (BHT), a widely used synthetic antioxidant.

## Introduction

Butylated hydroxytoluene (BHT), chemically known as 2,6-di-tert-butyl-4-methylphenol, is a lipophilic organic compound derived from phenol.<sup>[1]</sup> It is extensively utilized as an antioxidant in a variety of products, including foods, cosmetics, pharmaceuticals, and industrial fluids like fuels and oils, to prevent free radical-mediated oxidation.<sup>[1][2][3]</sup> BHT's primary mechanism of action is as a free radical scavenger, where it donates a hydrogen atom to peroxy radicals, converting them into hydroperoxides and thereby terminating the autoxidation chain reaction.<sup>[1][4][5]</sup> This guide provides a detailed overview of the core physicochemical properties of BHT, experimental protocols for their determination, and a visualization of a typical characterization workflow.

## Core Physicochemical Properties

The key physicochemical properties of BHT are summarized in the table below. These parameters are crucial for its application, formulation, and safety assessment.

Property	Value	Units	Conditions
IUPAC Name	2,6-Di-tert-butyl-4-methylphenol	-	-
Molecular Formula	C <sub>15</sub> H <sub>24</sub> O	-	-
Molar Mass	220.35	g/mol	-
Appearance	Pale yellow to white crystalline solid	-	Room Temperature
Melting Point	69-72	°C	-
Boiling Point	265	°C	-
Density	1.048	g/cm <sup>3</sup>	20 °C
Solubility in Water	Insoluble	-	-
Solubility in Organic Solvents	Soluble in ethanol, fats, and oils.[2]	-	-
logP (Octanol-Water Partition Coefficient)	5.1	-	-
Vapor Pressure	0.01	mmHg	20 °C

Note: The values presented are typical and may vary slightly depending on the purity of the substance and the experimental conditions.

## Experimental Protocols

Detailed methodologies for determining key physicochemical properties of BHT are outlined below.

The melting point of BHT can be determined using the capillary method with a melting point apparatus.[6][7][8][9]

- Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state at atmospheric pressure. For a pure crystalline solid, this occurs over a narrow temperature range.[6][7]

- Apparatus: Melting point apparatus, capillary tubes (sealed at one end), thermometer, mortar and pestle.
- Procedure:
  - Sample Preparation: A small amount of dry BHT is finely powdered using a mortar and pestle.[\[6\]](#)[\[8\]](#)
  - Capillary Tube Filling: The open end of a capillary tube is pressed into the powdered BHT and tapped gently to pack the solid into the sealed end, achieving a sample height of 2-3 mm.[\[7\]](#)[\[8\]](#)
  - Measurement: The filled capillary tube is placed in the heating block of the melting point apparatus alongside a thermometer.[\[7\]](#)[\[8\]](#) The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.[\[9\]](#)
  - Observation: The temperature at which the first liquid droplet appears (T1) and the temperature at which the entire solid has melted (T2) are recorded. The melting point range is reported as T1-T2.[\[9\]](#)

The solubility of BHT in various solvents can be determined using the shake-flask method.

- Principle: Solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature to form a saturated solution.
- Apparatus: Analytical balance, flasks with stoppers, constant temperature shaker bath, filtration apparatus (e.g., syringe filters), and an analytical instrument for quantification (e.g., UV-Vis spectrophotometer or HPLC).
- Procedure:
  - Sample Preparation: An excess amount of BHT is added to a known volume of the solvent (e.g., water, ethanol) in a flask.
  - Equilibration: The flask is sealed and placed in a constant temperature shaker bath for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.

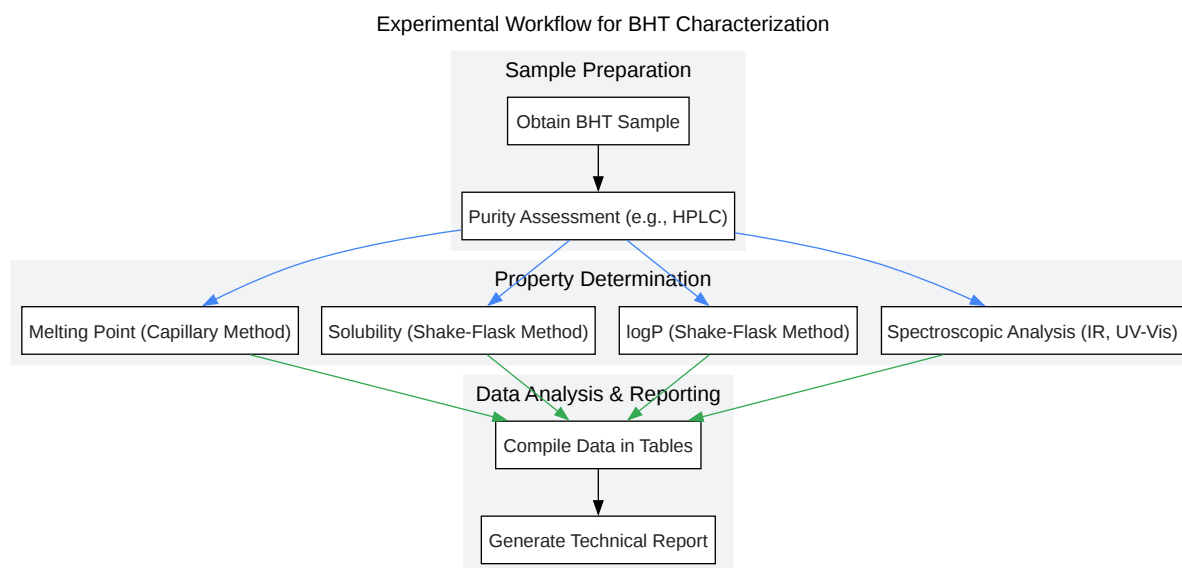
- Separation: The suspension is allowed to settle, and an aliquot of the supernatant is carefully withdrawn and filtered to remove any undissolved solid.
- Quantification: The concentration of BHT in the filtered solution is determined using a suitable analytical method. For UV-Vis spectrophotometry, a calibration curve of absorbance versus concentration is first prepared.<sup>[10][11]</sup> For HPLC, the peak area is compared to that of standard solutions of known concentrations.<sup>[12][13]</sup>

The logP value, a measure of lipophilicity, can be determined using the shake-flask method followed by quantification of BHT in both the octanol and water phases.

- Principle: The partition coefficient (P) is the ratio of the concentration of a compound in a mixture of two immiscible phases (n-octanol and water) at equilibrium. logP is the logarithm of this ratio.
- Apparatus: Separatory funnel, analytical balance, constant temperature shaker, centrifuge, and an analytical instrument for quantification (e.g., HPLC or UV-Vis spectrophotometer).
- Procedure:
  - Preparation: A known amount of BHT is dissolved in either n-octanol or water. This solution is then added to a separatory funnel containing the other immiscible solvent.
  - Equilibration: The separatory funnel is shaken for a set period to allow for the partitioning of BHT between the two phases, followed by a period of rest to allow the layers to separate.
  - Phase Separation: The two phases are carefully separated. A centrifuge may be used to ensure complete separation.
  - Quantification: The concentration of BHT in both the n-octanol and water phases is determined using a suitable analytical method like HPLC or UV-Vis spectrophotometry.
  - Calculation: The partition coefficient (P) is calculated as  $P = [\text{BHT}]_{\text{octanol}} / [\text{BHT}]_{\text{water}}$ . The logP is then calculated as  $\log_{10}(P)$ .

## Visualization of Experimental and Logical Relationships

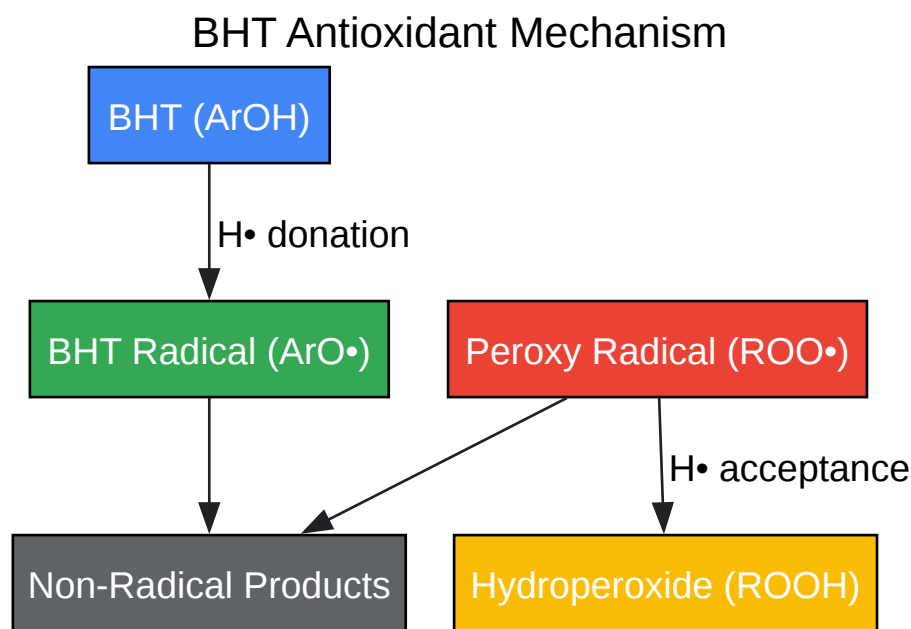
The following diagram illustrates a general workflow for the physicochemical characterization of a compound like BHT.



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Caption: A flowchart of the experimental workflow for BHT characterization.

The diagram below illustrates the free radical scavenging mechanism of BHT.



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Caption: The free radical scavenging mechanism of BHT.

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